

An In-depth Technical Guide on 3-Nitrophenylacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Nitrophenylacetonitrile**

Cat. No.: **B014267**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise yet comprehensive overview of the fundamental physicochemical properties of **3-Nitrophenylacetonitrile**, a compound of interest in organic synthesis.

Core Physicochemical Data

The essential quantitative data for **3-Nitrophenylacetonitrile** are summarized in the table below for ease of reference and comparison. This information is critical for its application in experimental settings.

Property	Value
Molecular Weight	162.15 g/mol [1] [2] [3]
Molecular Formula	C ₈ H ₆ N ₂ O ₂ [1] [2] [4]
CAS Number	621-50-1 [1] [5]
Melting Point	60-62 °C [4] [5]
Boiling Point	180 °C at 3 mmHg [4] [5]
Appearance	Pale Yellow to Light Brown Solid [4] [5]
IUPAC Name	2-(3-nitrophenyl)acetonitrile [2]

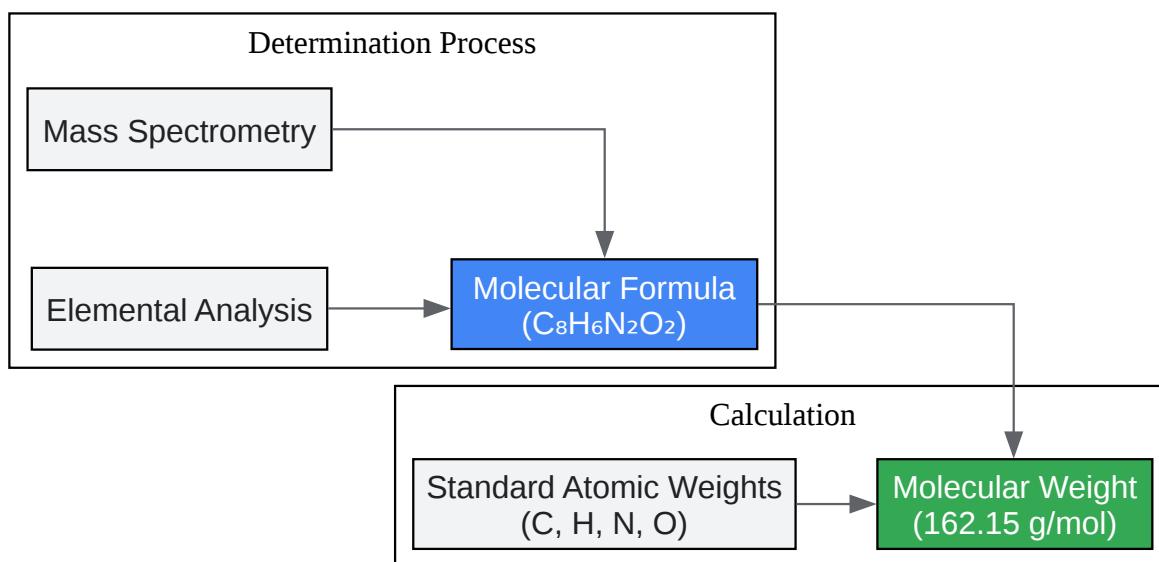
Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-Nitrophenylacetonitrile** are beyond the scope of this document. However, it is a known building block in organic synthesis. [5] Reactions involving this compound with various alcohols, such as isopropyl alcohol, cyclohexyl alcohol, and benzyl alcohol, at high temperatures have been reported.[5] For specific experimental procedures, researchers are advised to consult peer-reviewed chemical literature and established laboratory manuals.

Logical Relationships and Workflows

The determination of a compound's molecular weight is a foundational calculation in chemistry, not an experimental workflow or a signaling pathway. Therefore, a diagrammatic representation using Graphviz is not applicable in this context. The molecular weight is calculated based on the molecular formula, which is determined through analytical methods such as mass spectrometry and elemental analysis.

The logical process for establishing the molecular weight is as follows:



[Click to download full resolution via product page](#)

Caption: Logical flow for determining molecular weight.

This diagram illustrates that the molecular formula is first determined through experimental techniques. Subsequently, the molecular weight is calculated by summing the standard atomic weights of the constituent atoms as dictated by the molecular formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 3-Nitrophenylacetonitrile | C8H6N2O2 | CID 12125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-NITROPHENYLACETONITRILE | 621-50-1 [chemicalbook.com]
- 4. 3-nitrophenylacetonitrile [chembk.com]
- 5. 3-NITROPHENYLACETONITRILE CAS#: 621-50-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Nitrophenylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b014267#3-nitrophenylacetonitrile-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com